

molecular weight and formula of N-(3-bromo-4-oxocyclohexyl)acetamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-(3-bromo-4-oxocyclohexyl)acetamide

Cat. No.: B580032

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Technical Data Sheet: N-(3-bromo-4-oxocyclohexyl)acetamide

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides the fundamental molecular information for **N-(3-bromo-4-oxocyclohexyl)acetamide**, a compound of interest in medicinal chemistry and pharmaceutical research.

Core Molecular Data

The molecular formula and weight are essential for quantitative analysis, stoichiometric calculations in chemical syntheses, and analytical characterization.

Property	Value
Molecular Formula	C ₈ H ₁₂ BrNO ₂
Molecular Weight	234.09 g/mol [1] [2] [3] [4] [5]

Note: Some sources may cite the molecular weight with higher precision, such as 234.093 g/mol [\[1\]](#)[\[6\]](#)[\[7\]](#).

Visualization of Molecular Identity

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular properties.



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Relationship between Compound, Formula, and Molecular Weight.

Experimental Protocols and Signaling Pathways

Detailed experimental protocols for the synthesis or use of **N-(3-bromo-4-oxocyclohexyl)acetamide**, as well as specific signaling pathways it may modulate, are highly specific to individual research studies. The provided search results did not contain sufficient detail to elaborate on these aspects. For researchers requiring such information, it is recommended to consult specialized chemical synthesis databases and peer-reviewed pharmacological literature.

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References

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